

Technical Support Center: Aluminum Chlorohydrate (ACH) Coagulation

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Compound of Interest

Compound Name: *Aluminum chlorhydrōxide*

Cat. No.: *B1261028*

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This technical support center provides troubleshooting guidance and frequently asked questions regarding the effect of pH on the coagulation performance of aluminum chlorohydrate (ACH). It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the optimal pH range for coagulation with Aluminum Chlorohydrate (ACH)?

A1: Aluminum Chlorohydrate (ACH) is effective over a wide pH range, typically between 5.0 and 9.5.^[1] However, the optimal pH for coagulation with ACH is generally in the range of 6.5 to 7.5.^[2] Unlike traditional coagulants such as alum, which have a more limited effective pH range of approximately 5.5 to 6.5, ACH's high basicity allows it to perform well in a broader spectrum of water conditions.^{[3][4]}

Q2: How does pH influence the coagulation mechanism of ACH?

A2: The pH of the water is a critical factor that determines the chemical species of aluminum and, consequently, the dominant coagulation mechanism.^[5] ACH contains preformed stable polynuclear aluminum complexes, primarily the Al_{13} species.^[3]

- **Near-Neutral pH (6.0-7.8):** In this range, ACH works primarily through two mechanisms. The highly positive charges of the polynuclear aluminum complexes neutralize the negative charges of suspended particles, causing them to aggregate (charge neutralization).^[6]

Simultaneously, these complexes hydrolyze to form amorphous aluminum hydroxide precipitates that entrap impurities as they settle, a process known as sweep flocculation.[6][7]

- Acidic pH (<6.0): Under acidic conditions, the formation of aluminum hydroxide precipitates is less favored. Coagulation relies more heavily on charge neutralization by the positively charged aluminum species.[5][8]
- Alkaline pH (>8.0): In alkaline conditions, the predominant aluminum species becomes the soluble aluminate ion (Al(OH)_4^-), which is less effective for coagulation, potentially leading to a decrease in performance and an increase in residual aluminum.[5][9]

Q3: How does the performance of ACH at different pH levels compare to other aluminum-based coagulants like Alum or Polyaluminum Chloride (PACl)?

A3: ACH generally demonstrates a more stable and effective performance across a wider pH range compared to alum and even standard PACl.[4][10][11] While alum's optimal performance is confined to a narrow pH range (typically 6.0-7.0), ACH and PACl are effective from pH 5.0 to 8.0.[10][11] This is attributed to the pre-polymerized Al_{13} species in ACH and PACl, which are more stable against pH changes.[8] ACH, with its high basicity, often shows the least impact on the final pH of the treated water.[6]

Q4: Does the use of ACH significantly alter the pH of the treated water?

A4: No, ACH has a minimal impact on the pH and alkalinity of the treated water.[3][6] This is due to its high degree of neutralization (high basicity).[3] The hydrolysis of ACH produces significantly less acid compared to the hydrolysis of aluminum sulfate (alum).[12] This often eliminates the need for pH correction with alkali, which is a common requirement when using alum, especially in low-alkalinity water.[4][7][12]

Q5: What is the effect of pH on residual aluminum concentrations after treatment with ACH?

A5: The pH is a primary factor influencing residual aluminum concentrations. The lowest concentrations of residual aluminum are typically found at a near-neutral pH (around 6.5–7.0), which corresponds to the pH of minimum aluminum solubility.[8][9] As the pH moves into more acidic (<6.0) or alkaline (>7.5) ranges, the solubility of aluminum increases, which can lead to higher concentrations of residual aluminum in the treated water.[5][9] Compared to other

aluminum-based coagulants, ACH and PACl generally result in lower residual aluminum concentrations.[\[10\]](#)[\[11\]](#)

Troubleshooting Guide

Problem 1: Poor turbidity removal.

- Question: My experiment is showing poor turbidity removal after coagulation with ACH. Could pH be the cause?
- Answer: Yes, an inappropriate pH is a common cause of poor coagulation performance.
 - Check the pH: Ensure the final pH of your water after ACH addition is within the optimal range of 6.5-7.5.[\[2\]](#) Although ACH is effective over a broader range (5.0-9.5), performance can decline at the extremes.[\[1\]](#)
 - Low pH (<5.0): If the pH is too low, the primary coagulation mechanism is charge neutralization, but the formation of sweep flocs is inhibited.[\[5\]](#)[\[8\]](#) This can result in small, poorly settling flocs.
 - High pH (>8.0): If the pH is too high, soluble aluminate species (Al(OH)_4^-) form, which are ineffective for coagulation and can lead to the re-stabilization of particles.[\[5\]](#)[\[9\]](#)
 - Solution: Conduct a jar test (see Experimental Protocols section) to determine the optimal pH for your specific water matrix. You may need to adjust the initial pH of the raw water before adding ACH.

Problem 2: High concentration of residual aluminum in treated water.

- Question: I am observing high levels of dissolved aluminum in my treated water samples. How is this related to pH?
- Answer: High residual aluminum is strongly linked to pH. The solubility of aluminum is at its minimum in the pH range of 6.5 to 7.0.[\[9\]](#)
 - Verify pH: Confirm that your coagulation process is operating within this pH range to minimize dissolved aluminum.

- Acidic or Alkaline Conditions: Outside of the optimal pH range, aluminum solubility increases, leading to higher residual aluminum.[5][9]
- Solution: Adjust the pH of your system to be as close to the point of minimum aluminum solubility as possible. Using ACH generally results in lower residual aluminum compared to alum.[4]

Problem 3: The flocs being formed are small and settle poorly.

- Question: The flocs in my experiment are small and not settling effectively. How can I use pH to improve floc formation?
- Answer: Floc characteristics are highly dependent on the coagulation mechanism, which is governed by pH.
 - Optimal Flocs: Strong, dense flocs are typically formed in the optimal pH range (6.5-7.5) where both charge neutralization and sweep flocculation mechanisms are active.[3][8]
 - Acidic Conditions: At lower pH values, the flocs can be smaller and weaker as they are primarily formed through charge neutralization without the benefit of being enmeshed in a larger hydroxide precipitate.[5]
 - Solution: Perform a jar test, paying close attention to the floc size and settling characteristics at different pH values. A slight increase in pH towards the neutral range can often promote the formation of larger, denser flocs that settle more rapidly.[6]

Problem 4: Inconsistent performance with low alkalinity raw water.

- Question: My raw water has low alkalinity, and my coagulation results are inconsistent. How does this relate to ACH and pH?
- Answer: Low alkalinity water has a low buffering capacity, meaning its pH can change drastically upon the addition of acidic coagulants.
 - Advantage of ACH: This is a key advantage of using ACH. Due to its high basicity, ACH consumes very little alkalinity and causes minimal pH depression.[6][12] This makes it particularly suitable for treating low-alkalinity waters.[12]

- Comparison with Alum: In contrast, alum consumes a significant amount of alkalinity, which can cause a sharp drop in pH, potentially moving it out of the optimal range for coagulation and requiring the addition of an alkali like lime or soda ash.[2][4]
- Solution: If you are using a different coagulant and facing issues, switching to ACH could provide more stable performance. If you must use another coagulant, you will need to carefully monitor and control the alkalinity and pH.[2]

Data Presentation

Table 1: Comparison of Optimal pH Ranges for Different Aluminum-Based Coagulants

Coagulant	Typical Formula	Optimal pH Range for Coagulation
Aluminum Sulfate (Alum)	$\text{Al}_2(\text{SO}_4)_3$	6.0 - 7.0[10][11]
Polyaluminum Chloride (PACl)	$[\text{Al}_n(\text{OH})_m\text{Cl}_{3n-m}]_x$	5.0 - 8.0[10][11]
Aluminum Chlorohydrate (ACH)	$\text{Al}_2(\text{OH})_5\text{Cl}$	6.5 - 7.5 (Effective 5.0 - 9.5)[1][2]

Table 2: Influence of pH on Coagulation Performance and Residual Aluminum

pH Range	Coagulation Efficiency	Residual Aluminum	Dominant Floc Properties	Primary Coagulation Mechanism
< 6.0	Moderate to Low	Increasing	Small, weak flocs ^[8]	Charge Neutralization ^[5] ^[8]
6.0 - 7.8	High (Optimal)	Lowest	Large, strong, dense flocs ^{[6][8]}	Charge Neutralization & Sweep Flocculation ^{[6][7]}
> 7.8	Moderate to Variable	Increasing	Can be large but less compact ^[8]	Sweep Flocculation / Adsorption ^[8]

Experimental Protocols

Standard Protocol: Jar Test for Optimizing Coagulation pH

This protocol describes a standard jar test procedure to determine the optimal pH for coagulation with Aluminum Chlorohydrate.

1. Equipment:

- Six-paddle gang stirrer (Jar Tester)
- Six 1-L beakers
- Pipettes for dosing coagulant and pH adjustment chemicals
- pH meter
- Turbidimeter
- Magnetic stirrer and stir bars

- Stock solutions of ACH, a dilute acid (e.g., 0.1N HCl), and a dilute base (e.g., 0.1N NaOH)

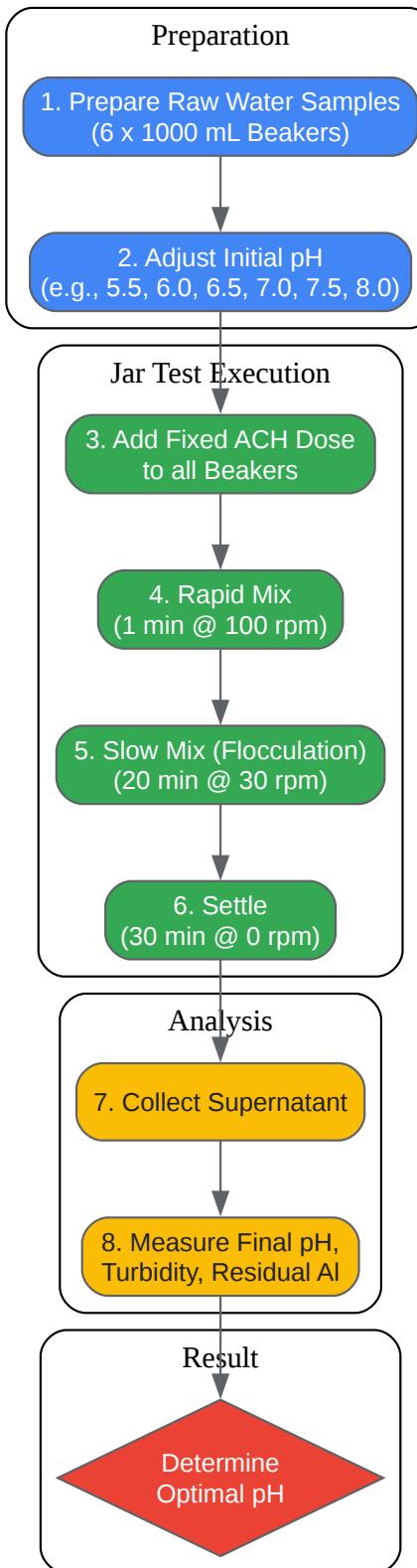
2. Procedure:

- Prepare Water Samples: Fill each of the six beakers with 1000 mL of the raw water to be tested.[13] Label the beakers 1 through 6.
- pH Adjustment: Place the beakers on a magnetic stirrer one at a time. While monitoring with a calibrated pH meter, adjust the pH of each beaker to a different target value using the dilute acid or base. For example, adjust the beakers to pH 5.5, 6.0, 6.5, 7.0, 7.5, and 8.0.
- Setup Jar Tester: Place the beakers in the jar testing apparatus.
- Coagulant Dosing: While the paddles are off, add a predetermined dose of ACH stock solution to each beaker. This dose should be based on a preliminary test to find an effective concentration range. Ensure the dose is identical for all beakers.
- Rapid Mix: Turn on the stirrer to a high speed (e.g., 100-300 rpm) for 1-2 minutes to simulate flash mixing and ensure the coagulant is fully dispersed.[14]
- Slow Mix (Flocculation): Reduce the stirring speed to a slow mix (e.g., 20-40 rpm) for 15-20 minutes. This promotes the aggregation of particles into larger flocs.
- Sedimentation: Turn off the stirrer completely and allow the flocs to settle for 30 minutes.[14]
- Sample Collection: Carefully draw a sample from the supernatant of each beaker from a point approximately 2 cm below the surface.
- Analysis: Measure the final pH, turbidity, and residual aluminum concentration for each sample.[15]

3. Evaluation:

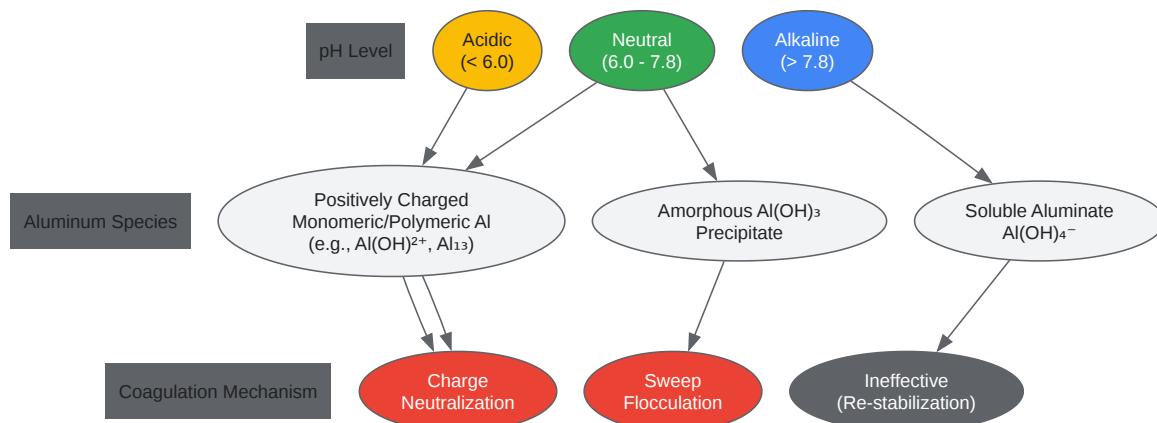
- Plot the final turbidity and residual aluminum against the final pH for each beaker.
- The optimal pH is the one that results in the lowest turbidity and lowest residual aluminum concentration.[16] Observe the floc size and settling characteristics during the test to gather qualitative data.[13]

Visualizations



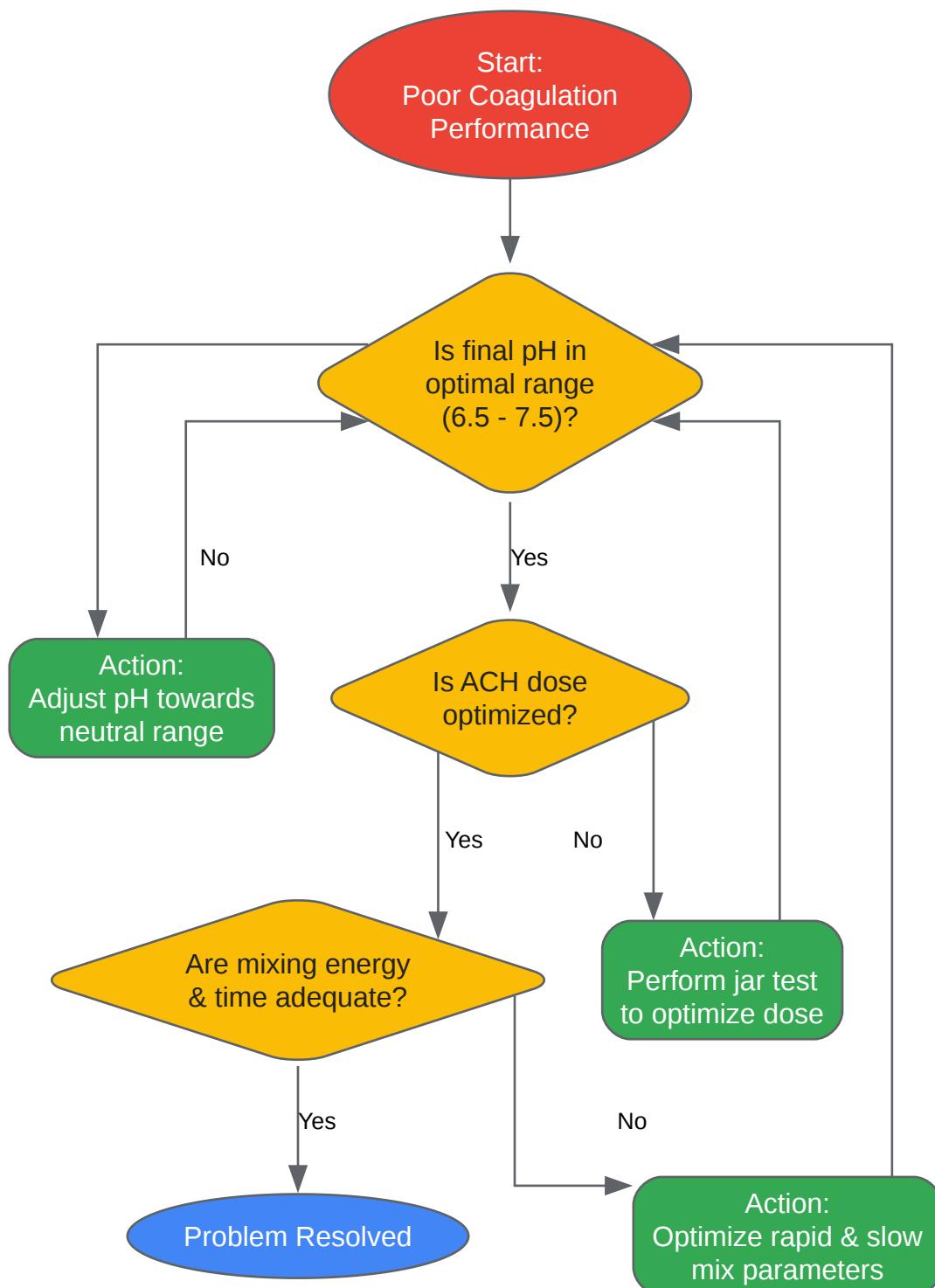
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Caption: Workflow for Jar Test pH Optimization.



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Caption: Effect of pH on Aluminum Species and Coagulation Mechanism.

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Caption: Troubleshooting Flowchart for Poor Coagulation.

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